

Technical Guide: Molecular Structure, Stability, and Synthesis of 5-Nitrosopyrimidine Derivatives

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Compound of Interest

Compound Name: 4,6(1H,5H)-Pyrimidinedione, 2-amino-5-nitroso-

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Executive Summary

5-Nitrosopyrimidine derivatives represent a critical class of heterocyclic intermediates in the synthesis of purines, pteridines, and bioactive pharmaceuticals (e.g., Triamterene). Their chemical behavior is dominated by a sensitive nitroso-oxime tautomeric equilibrium, which dictates their stability, solubility, and reactivity.

This guide provides a technical deep-dive into the structural dynamics of these compounds, offering a validated synthesis protocol for 5-nitroso-2,4,6-triaminopyrimidine and a stability profile essential for researchers in drug discovery and organic synthesis.

Structural Dynamics: The Nitroso-Oxime Tautomerism

The defining characteristic of 5-nitrosopyrimidines is their ability to exist in two distinct tautomeric forms: the nitroso form and the oxime (isonitroso) form. This equilibrium is not merely a theoretical curiosity; it fundamentally alters the compound's electrophilicity and color.

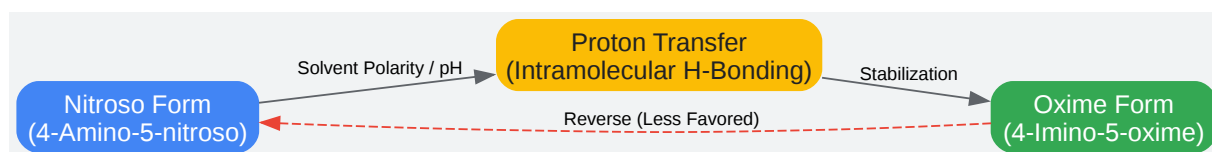
The Equilibrium Mechanism

In 4-amino-5-nitrosopyrimidines, the migration of a proton from the amino group (N4) to the nitroso oxygen (at C5) results in the formation of the imino-oxime tautomer.

- Nitroso Form (Green/Blue/Red): Characterized by a group. Typically favored in non-polar solvents or when no -hydrogen is available.
- Oxime Form (Yellow/Colorless): Characterized by a group. Generally more thermodynamically stable in polar solvents and the solid state due to the high bond energy of the bond compared to the bond, and the stabilization provided by intramolecular hydrogen bonding.

Visualization of Tautomeric Shift

The following diagram illustrates the proton transfer mechanism that drives this equilibrium.



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Figure 1: The tautomeric shift from the nitroso form to the thermodynamically favored oxime form, driven by solvent polarity and intramolecular hydrogen bonding.[1]

Validated Synthesis Protocol

Target Molecule: 5-Nitroso-2,4,6-triaminopyrimidine (Key intermediate for diuretic drugs).

This protocol utilizes the nitrosation of 2,4,6-triaminopyrimidine. The procedure is designed to be self-validating through visual endpoints (color change) and pH control.

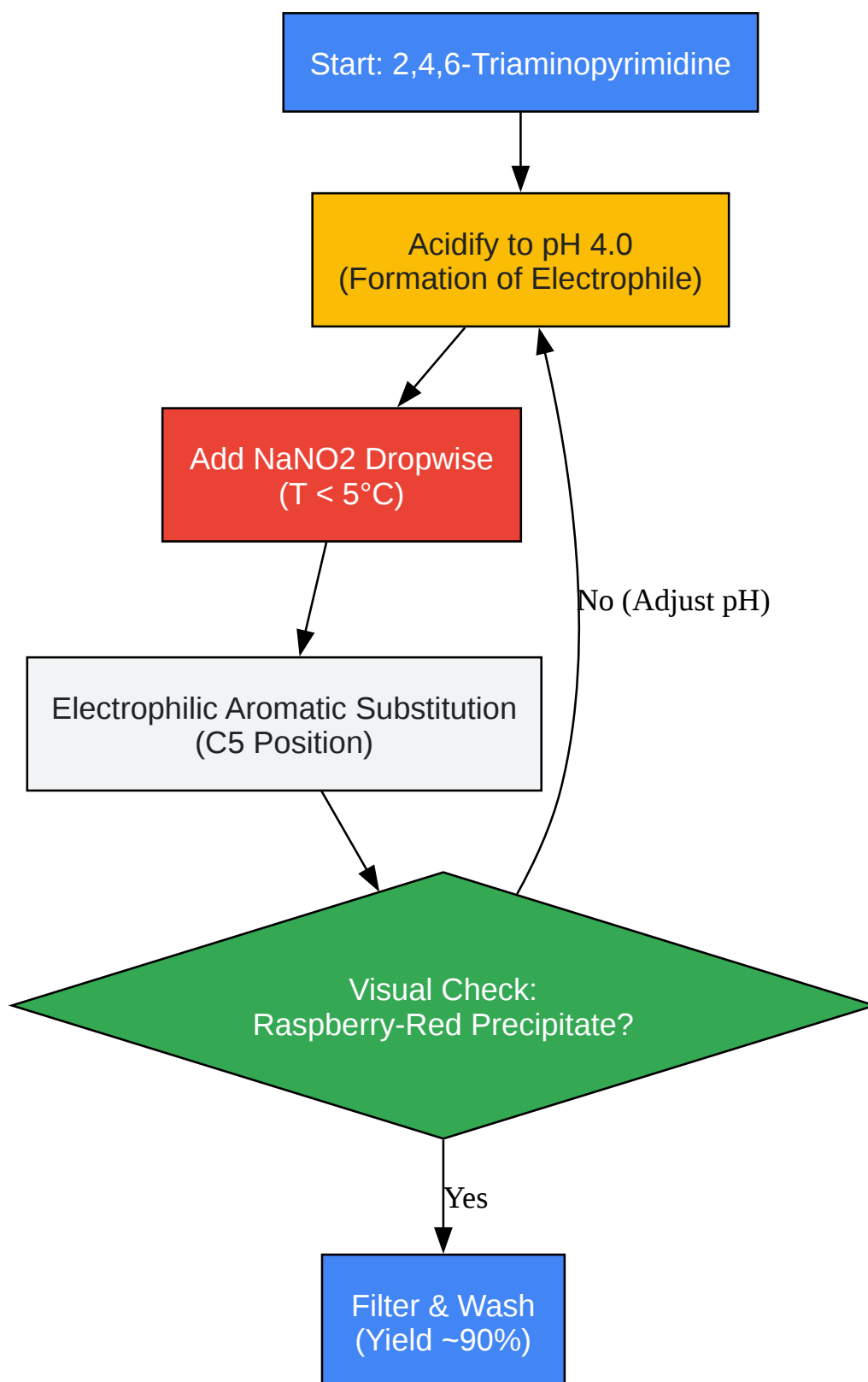
Reagents and Materials

- Substrate: 2,4,6-Triaminopyrimidine (or Guanidine + Malononitrile precursor).
- Nitrosating Agent: Sodium Nitrite (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">).
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- Solvent: Water (distilled).
- Acid: Hydrochloric Acid () or Acetic Acid.
- pH Control: pH meter or narrow-range pH paper.

Step-by-Step Methodology

Step	Action	Technical Rationale (Causality)
1	Dissolution	Suspend 2,4,6-triaminopyrimidine (or precursors) in distilled water. Ensure vigorous stirring.
2	Acidification	Adjust pH to 4.0–5.0 using dilute .
3	Nitrosation	Add solution dropwise at 0–5°C.
4	Observation	Monitor for a color change to Raspberry-Red or Violet.
5	Isomerization	(Optional) Heat to reflux if the specific isomer requires thermal rearrangement (e.g., for purine closure).
6	Isolation	Cool to 4°C, filter the precipitate, and wash with cold water/ethanol.

Synthesis Workflow Diagram



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Figure 2: Logic flow for the nitrosation of aminopyrimidines. The visual check at the precipitation stage is a critical quality control point.

Stability Profiling

Stability is the primary challenge in working with 5-nitrosopyrimidines. They are sensitive to three main vectors: pH, Temperature, and Oxidation.

Thermal Stability & Ring Cleavage

At elevated temperatures ($>150^{\circ}\text{C}$) or under dehydrating conditions, 4-amino-5-nitrosopyrimidines undergo intramolecular dehydration to form furazano[3,4-d]pyrimidines.

- Risk: This reaction is often irreversible and leads to the loss of the discrete nitroso functionality.
- Mitigation: Store precursors below 25°C . Avoid prolonged heating unless specifically aiming for ring fusion (e.g., Traube synthesis of purines).

pH Sensitivity[3]

- Acidic pH (< 2): Can lead to denitrosation (reversal of synthesis) or hydrolysis of the amino groups.
- Alkaline pH (> 9): Generally stable as the anion (oximate), but susceptibility to oxidative degradation increases.
- Optimal Stability: pH 4.0–6.0 (slightly acidic) preserves the neutral molecule and minimizes hydrolytic cleavage.

Quantitative Stability Data

Parameter	Condition	Observation	Recommendation
Temperature	> 200°C	Decomposition / Melting with charring	Store at 4°C or -20°C for long term.
pH	pH 1.0 (HCl)	Reversible denitrosation	Maintain reaction pH > 3.0.
Oxidation	Air exposure	Slow oxidation to 5- nitro derivatives	Store under inert atmosphere () if possible.

Pharmacological Implications

The 5-nitrosopyrimidine scaffold is not just an intermediate; it is a pharmacophore with intrinsic biological activity.

- **Antitumor Activity:** The nitroso group can act as a nitric oxide (NO) donor or interact with thiols in active sites of enzymes (e.g., DNA polymerase), inhibiting replication.
- **Diuretic Synthesis:** 5-Nitroso-2,4,6-triaminopyrimidine is the direct precursor to Triamterene (a potassium-sparing diuretic) via condensation with benzyl cyanide.
- **Antiviral Potential:** Derivatives have shown activity against specific viral strains by mimicking purine nucleosides, acting as antimetabolites.

References

- National Institutes of Health (NIH). (2024). Recent Advances in Pyrimidine-Based Drugs.[2] PubMed Central. Retrieved from [[Link](#)]

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Sources

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